Application Note: Metabolic Profiling of Choline Kinase Inhibition using ICL-CCIC-0019

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Compound of Interest		
Compound Name:	*ICL-CCIC-0019*	
CAS No.:	*936498-64-5*	
Cat. No.:	*B608052*	*Get Quote*

Inhibitor)

Abstract & Introduction

Aberrant choline metabolism is a hallmark of oncogenesis, characterized by the overexpression of Choline Kinase alpha (ChoK

).[1] This enzyme catalyzes the phosphorylation of free choline into phosphocholine (PCho), the first committed step in the Kennedy Pathway for phosphatidylcholine (PC) synthesis.

ICL-CCIC-0019 is a potent, selective, small-molecule inhibitor of ChoK

developed to target this metabolic dysregulation.[2][3] Treatment with **ICL-CCIC-0019** results in a rapid, dose-dependent reduction in intracellular PCho levels and a subsequent decrease in total membrane phosphoglycerides.

This application note provides a rigorous, self-validating protocol for quantifying PCho reduction in cancer cell lines using Proton Nuclear Magnetic Resonance (

H-NMR). Unlike colorimetric assays, NMR provides a holistic view of the metabolic landscape, allowing researchers to simultaneously validate target engagement (PCho drop) and substrate accumulation (Choline rise).

Mechanism of Action

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The efficacy of **ICL-CCIC-0019** is defined by its ability to blockade the Kennedy Pathway. The diagram below illustrates the metabolic flux and the specific inhibition point.

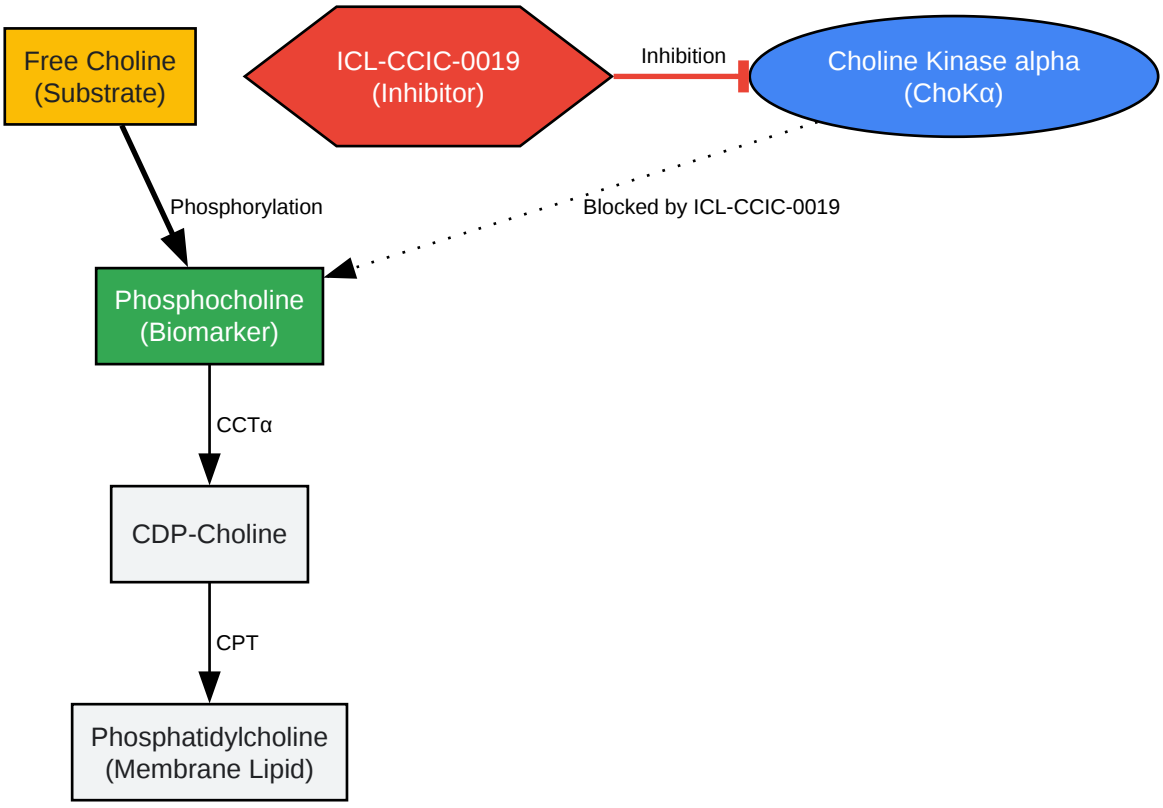

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Figure 1: The Kennedy Pathway showing the specific blockade of Choline Kinase alpha by **ICL-CCIC-0019**.[2] Successful inhibition leads to a depletion of the Phosphocholine pool.[2]

Experimental Strategy

To ensure data integrity, this protocol utilizes a Dual-Phase Extraction. This separates water-soluble metabolites (Choline, PCho, GPC) from the lipid fraction (Phosphatidylcholine), preventing spectral interference.

Critical Parameters

- Dose:

  (Typical IC

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in HCT116/MDA-MB-231 is

).

- Timepoints:
  - 6h: Early metabolic response (Target Engagement).
  - 24h: Phenotypic response (G1 Cell Cycle Arrest/Apoptosis).[2][3][4]
- Internal Standard: TSP (3-(trimethylsilyl)propionic-2,2,3,3-d4 acid) for chemical shift referencing (

) and quantification.

Protocol: Cell Culture & Treatment

Objective: Treat cells while minimizing metabolic noise induced by handling stress.

- Seeding: Seed cancer cells (e.g., HCT116) in

  dishes (

  cells/dish). Allow 24h attachment.
- Treatment:
  - Control Group: Replace media with fresh media containing DMSO (

).
  - Experimental Group: Replace media with fresh media containing **ICL-CCIC-0019** (

).
- Incubation: Incubate at

  ,

  for the designated timepoint (e.g., 24h).

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- Harvesting (Metabolic Quenching):
  - Crucial Step: Metabolism must be stopped instantly to prevent PCho degradation.
  - Place dishes on ice.
  - Aspirate media rapidly.
  - Wash

    with ice-cold PBS.
  - Add

    ice-cold Methanol directly to the plate.
  - Scrape cells and transfer the suspension to a

    Falcon tube.

Protocol: Dual-Phase Metabolite Extraction

Objective: Isolate PCho from lipids and proteins.

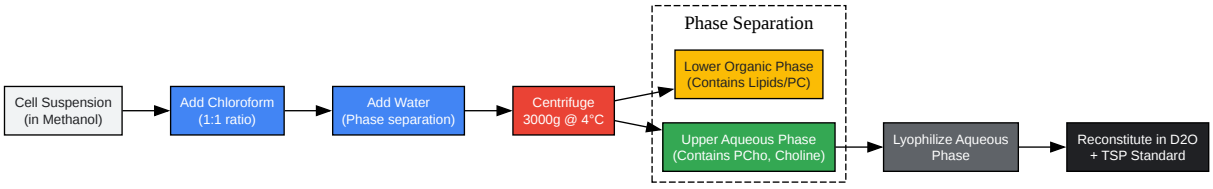

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Figure 2: Modified Bligh-Dyer extraction workflow for NMR sample preparation.

Step-by-Step:

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- Chloroform Addition: Add

  Chloroform to the methanol cell lysate (1:1 ratio). Vortex vigorously for 30 seconds.

- Water Addition: Add

  HPLC-grade Water. Vortex.

- Separation: Centrifuge at

  for 15 minutes at

  .

- Collection:
  - Carefully pipette the Upper Aqueous Phase (Methanol/Water) into a fresh tube. Avoid disturbing the interphase protein disk.
- Drying: Lyophilize (freeze-dry) the aqueous phase overnight to remove solvents.
- Reconstitution: Dissolve the dried powder in

  of Deuterium Oxide (

) containing

  TSP (Internal Standard).

Protocol: H-NMR Acquisition & Analysis

Objective: Quantify PCho relative to the internal standard.

Instrument Settings

- Field Strength:

  (600 MHz recommended for clear PCho/Choline separation).

- Temperature:

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(

).

- Pulse Sequence: 1D NOESY presat (e.g., noesypr1d on Bruker) to suppress the residual water signal.
- Scans: 128 or 256 scans to ensure high Signal-to-Noise (S/N).
- Relaxation Delay:

  to allow full relaxation of methyl protons.

Spectral Analysis & Biomarker Identification

The choline-containing metabolites appear in the

region.

Metabolite	Chemical Shift (, ppm)	Multiplicity	Expected Change with ICL-CCIC-0019
TSP (Ref)		Singlet	N/A (Normalization Standard)
Free Choline		Singlet	Increase (Substrate accumulation)
Phosphocholine (PCho)		Singlet	Decrease (Target Inhibition)
Glycerophosphocholine (GPC)		Singlet	Variable (often stable or slight decrease)

Quantification Formula:

Note: Both TSP and PCho methyl groups represent 9 protons. Therefore, the proton ratio is usually 1:1.

Normalization: Final concentration must be normalized to total protein content (measured from the interphase pellet during extraction using BCA assay) or cell count.

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Troubleshooting & Self-Validation

A robust experiment using **ICL-CCIC-0019** is self-validating. If the compound is active and the protocol is followed, you should observe a "Choline Shift":

- Validation Check 1 (The Crossover): As PCho peak intensity drops, the Free Choline peak intensity should rise or remain stable. If both disappear, you have lost the sample during extraction (likely aspiration error).
- Validation Check 2 (The Lipid Phase): If required, run

  H-NMR on the organic phase (dissolved in

). You should see a reduction in the Phosphatidylcholine headgroup signal at

  after 24-48h treatment.
- pH Sensitivity: The chemical shifts of Choline and PCho are pH-sensitive. If peaks overlap, adjust the pH of the

  sample to

  using

  or

  .

References

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